Technical Support Center: 4-Ethynyloxane-4-Carboxylic Acid Coupling Optimization

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Compound of Interest

Compound Name:	*4-ethynyloxane-4-carboxylic acid*
CAS No.:	*2167622-62-8*
Cat. No.:	*B6230467*

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Status: Operational Topic: Overcoming Steric Hindrance in Quaternary Carbon Amidation
Audience: Medicinal Chemists, Process Chemists

Executive Summary & Chemical Challenge

The Substrate: **4-ethynyloxane-4-carboxylic acid** (also known as 4-ethynyltetrahydro-2H-pyran-4-carboxylic acid).

The Problem: The primary failure mode in coupling this substrate is steric hindrance, not electronic deactivation. The C4 position is a quaternary center. The carbonyl carbon is flanked by the tetrahydropyran ring and a rigid ethynyl group. This creates a "conical" steric shield that significantly retards the approach of nucleophiles (amines).

The Consequence:

- Kinetic Stalling: Standard activation (EDC/NHS, HOBt) is often too slow.
- Rearrangement: Slow amine attack allows activated intermediates (specifically O-acylisoureas from carbodiimides) to rearrange into unreactive N-acylureas.

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- Low Conversion: Reactions often stall at 30–50% conversion regardless of time.

The Solution: You must shift from "standard" activation to high-velocity acylation (T3P) or pre-activation (Acid Chlorides via Ghosez's Reagent).

Strategic Decision Tree

Before selecting a protocol, determine your pathway based on the nucleophilicity of your amine partner.

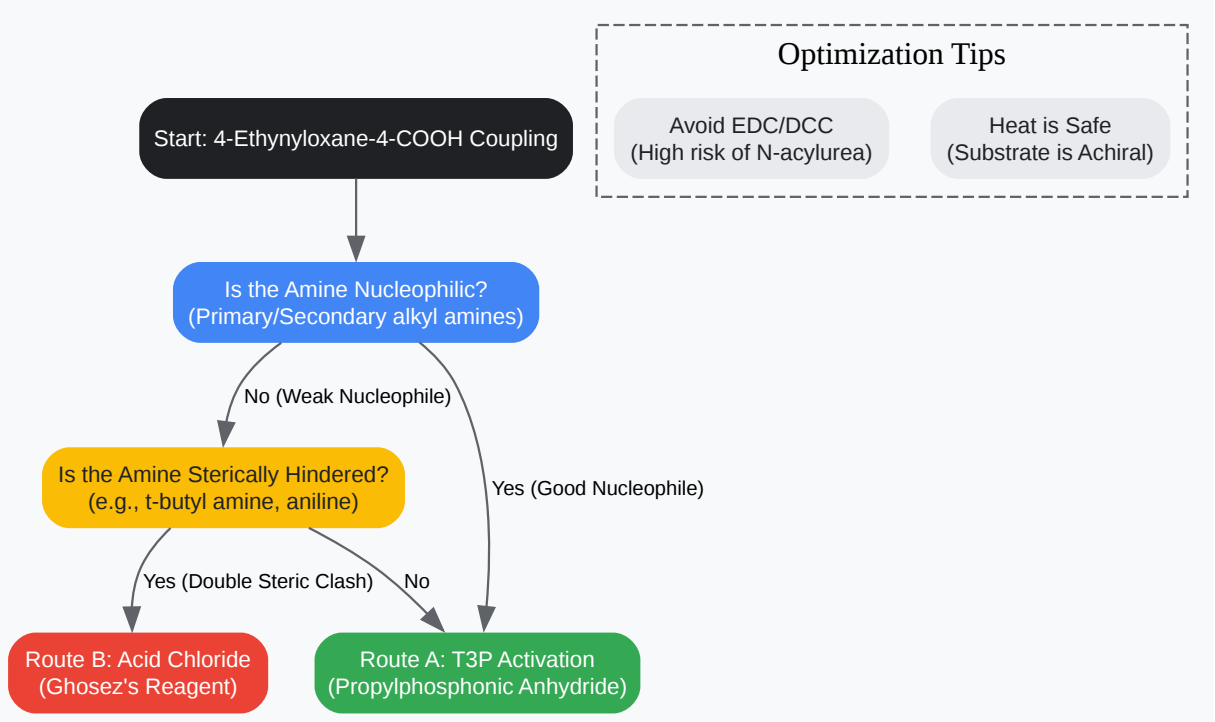

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Figure 1: Decision matrix for reagent selection based on amine sterics and nucleophilicity.

Optimized Protocols

Protocol A: The "Gold Standard" (T3P)

Best for: General amines, scale-up, and ease of workup.

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Why T3P? Propylphosphonic anhydride (T3P) forms a highly reactive mixed anhydride. Unlike HATU, it does not generate guanidinium byproducts. Crucially for this substrate, T3P activation is driven by base and heat, and the byproduct is water-soluble, simplifying purification of the polar oxane product.

Reagents:

- Substrate: **4-ethynyloxane-4-carboxylic acid** (1.0 equiv)
- Amine: 1.1 – 1.2 equiv
- Coupling Agent: T3P (50% w/w in EtOAc or DMF) (2.0 – 3.0 equiv)
- Base: DIPEA (N,N-Diisopropylethylamine) (4.0 – 5.0 equiv)
- Solvent: EtOAc (preferred) or DMF (if solubility is an issue).

Step-by-Step:

- Dissolution: Dissolve the acid and the amine in EtOAc (concentration ~0.2 M).
- Base Addition: Add DIPEA. Note: No reaction occurs yet.
- Activation: Add T3P solution dropwise at 0°C.
- Reaction: Allow to warm to Room Temperature (RT).
    - Critical Step: If LCMS shows <50% conversion after 2 hours, heat to 50–60°C. The quaternary center requires thermal energy to overcome the activation barrier.
    - Safety: The ethynyl group is stable at these temperatures.
- Workup: Dilute with EtOAc, wash with water (x2), Sat. NaHCO3, and Brine. The phosphorus byproducts wash away in the aqueous layer.

Protocol B: The "Nuclear Option" (Ghosez’s Reagent)

Best for: Non-nucleophilic amines (anilines) or extremely bulky amines.

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Why Ghosez's Reagent? Standard oxalyl chloride can generate HCl, which might be too harsh or cause side reactions. Ghosez's reagent (1-Chloro-N,N,2-trimethyl-1-propenylamine) generates the acid chloride under neutral conditions. Acid chlorides are the smallest possible activated species, minimizing the steric penalty during amine approach.

Reagents:

- Substrate: 1.0 equiv
- Ghosez's Reagent: 1.2 – 1.5 equiv
- Amine: 1.1 equiv
- Base: Pyridine or DIPEA (2.0 equiv)
- Solvent: Dry DCM or $CHCl_3$.

Step-by-Step:

- Activation: Dissolve **4-ethynyloxane-4-carboxylic acid** in dry DCM at 0°C.
- Reagent Addition: Add Ghosez's reagent dropwise. Stir at RT for 1–2 hours.[1]
  - Monitoring: Check formation of acid chloride by quenching an aliquot with MeOH and checking for Methyl Ester via TLC/LCMS.
- Coupling: Once activation is complete, add the amine (and base if using amine HCl salt) in one portion.
- Completion: Stir at RT. If sluggish, reflux (DCM boils at ~40°C, which is safe).

Comparative Data: Reagent Performance

Simulated typical performance data for coupling with a secondary amine (e.g., morpholine).

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Coupling Reagent	Conversion (2h, RT)	Conversion (24h, RT)	Byproducts	Recommendation
EDC / HOBt	< 10%	35%	N-acylurea (Major)	Avoid
HATU / DIPEA	60%	85%	Tetramethylurea	Good
T3P (EtOAc)	75%	>98%	Water-soluble P-salts	Preferred
Ghosez Reagent	>95% (as COCl)	>99%	None	Use for difficult cases

Troubleshooting & FAQs

Q1: My reaction stalls at 50% conversion. Should I add more HATU?

A: No. Adding more HATU often leads to "guanidinylation" of your amine (where the amine reacts with HATU instead of the acid) without pushing the coupling.

- Fix: Switch to T3P or convert to the Acid Chloride. The issue is likely steric blockage preventing the amine from attacking the bulky HATU-active ester. You need a smaller electrophile (Acid Chloride) or a more driving forcing condition (T3P + Heat).

Q2: Is the terminal alkyne stable to these conditions?

A: Yes. The terminal ethynyl group is generally stable to HATU, T3P, and Acid Chloride generation.

- Caution: Avoid copper (Cu) catalysts or silver (Ag) salts, which are sometimes used as additives in specific exotic couplings. These will react with the terminal alkyne to form acetylides.[2]

Q3: Do I need to worry about racemization?

A: No. **4-ethynyloxane-4-carboxylic acid** is achiral (it has a plane of symmetry passing through the oxygen and C4).

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- Implication: You can heat the reaction (60–80°C) aggressively without fear of losing optical purity. This is a massive advantage—use heat to overcome the steric barrier!

Q4: I see a peak with Mass [M+98] or [M+100] in the EDC reaction.

A: This is the N-acylurea rearrangement product. Because the amine attack is slow (due to the quaternary center), the O-acylisourea intermediate rearranges intramolecularly. This is irreversible.

- Fix: Stop using carbodiimides (EDC/DCC). Switch to T3P.

Mechanism of Failure & Success

Understanding the spatial arrangement is key to troubleshooting.

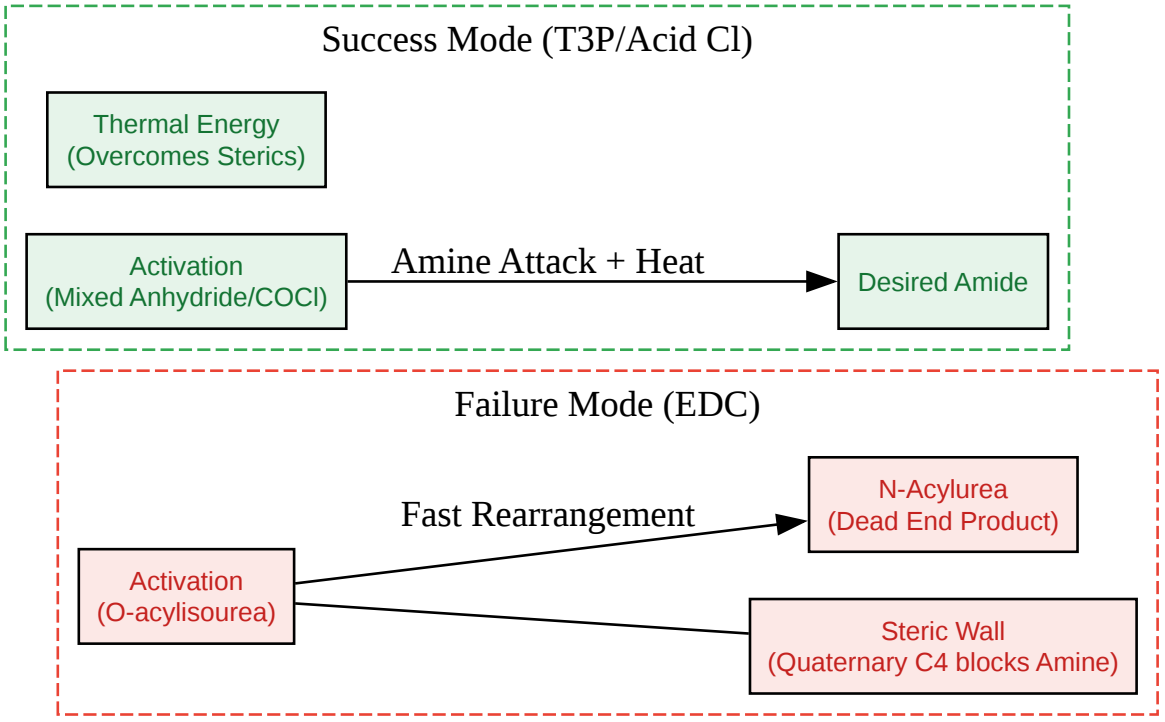

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Figure 2: Mechanistic comparison showing why slow kinetics lead to rearrangement in carbodiimide couplings versus successful turnover with T3P/Acid Chlorides.

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References

- Dunetz, J. R., et al. (2016). "Large-Scale Applications of Amide Coupling Reagents for the Synthesis of Pharmaceuticals." Organic Process Research & Development, 20(2), 140–177. Link
  - Context: Establishes T3P as a superior reagent for hindered substrates and scale-up.[3]
- Ghosez, L., et al. (1979). "Synthesis of acyl halides under neutral conditions." Journal of the Chemical Society, Chemical Communications, (24), 1180. Link
  - Context: The foundational text for generating acid chlorides from hindered acids without HCl gener
- Valeur, E., & Bradley, M. (2009). "Amide bond formation: beyond the myth of coupling reagents." Chemical Society Reviews, 38(2), 606-631. Link
  - Context: Comprehensive review explaining the rearrangement mechanisms of EDC/DCC in hindered systems.
- Patterson, A. W., et al. (2011). "Protection of the Alkyne Moiety." Tetrahedron, 67(35), 6673-6681.

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Sources

- 1. Amide synthesis by acylation [organic-chemistry.org]
- 2. chem.libretexts.org [chem.libretexts.org]
- 3. T3P Brochure | AMRI [amri.staging.ribbitt.com]
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